

A Technical Guide to Desethyl Sildenafil-d3

Reference Standards for Researchers

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Compound of Interest

Compound Name: Desethyl Sildenafil-d3

Cat. No.: B584244

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For researchers, scientists, and drug development professionals, the availability of high-purity, well-characterized reference standards is paramount for accurate and reproducible analytical results. This technical guide provides an in-depth overview of commercially available **Desethyl Sildenafil-d3**, a critical tool for the bioanalytical quantification of sildenafil and its primary metabolite.

Desethyl Sildenafil-d3 is the deuterated analog of Desethyl Sildenafil, the major active metabolite of Sildenafil. Its use as an internal standard in liquid chromatography-mass spectrometry (LC-MS) based methods is essential for correcting variability in sample preparation and instrument response, thereby ensuring the accuracy and precision of pharmacokinetic and metabolic studies.

Commercial Suppliers and Product Specifications

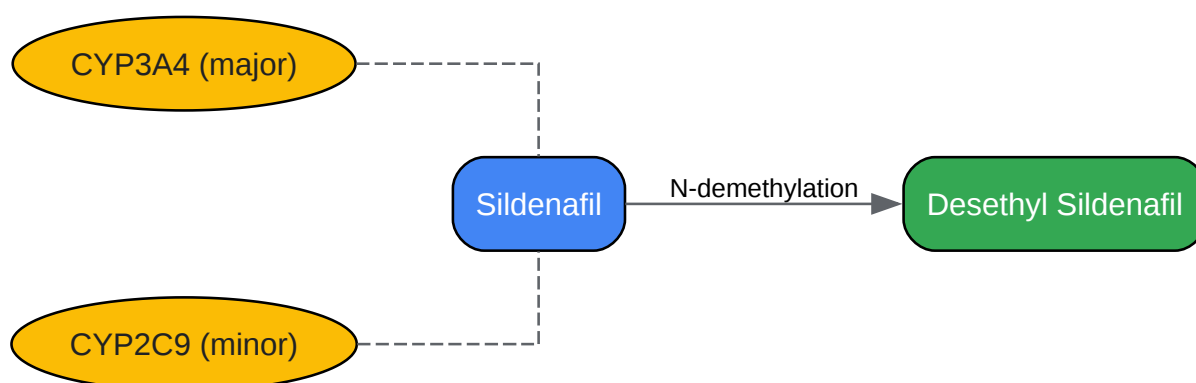
Several reputable suppliers offer **Desethyl Sildenafil-d3** as a certified reference material. The table below summarizes key quantitative data for the products available from prominent vendors. Researchers are advised to request lot-specific Certificates of Analysis for the most current and detailed information.

Supplier	Product Number	CAS Number	Molecular Formula	Purity	Isotopic Enrichment
Pharmaffiliates	PA STI 027500	1346603-75-5	$C_{20}H_{23}D_3N_6O_4S$	Information not publicly available	Information not publicly available
Toronto Research Chemicals (TRC)	D289602	1346603-75-5	$C_{20}H_{23}D_3N_6O_4S$	Information not publicly available	Information not publicly available
Coompo Research Chemicals	C220853	Not Available	$C_{23}H_{28}D_3N_6O_4S$	≥98%	Information not publicly available

The Role of Desethyl Sildenafil-d3 in Sildenafil Metabolism Analysis

Sildenafil is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP3A4 being the major route and CYP2C9 playing a minor role.[1][2][3][4][5] The primary metabolic pathway is the N-demethylation of the piperazine ring, resulting in the formation of Desethyl Sildenafil. This metabolite is also pharmacologically active, contributing to the overall therapeutic effect.[1][2][3]

The following diagram illustrates the metabolic conversion of Sildenafil to Desethyl Sildenafil.

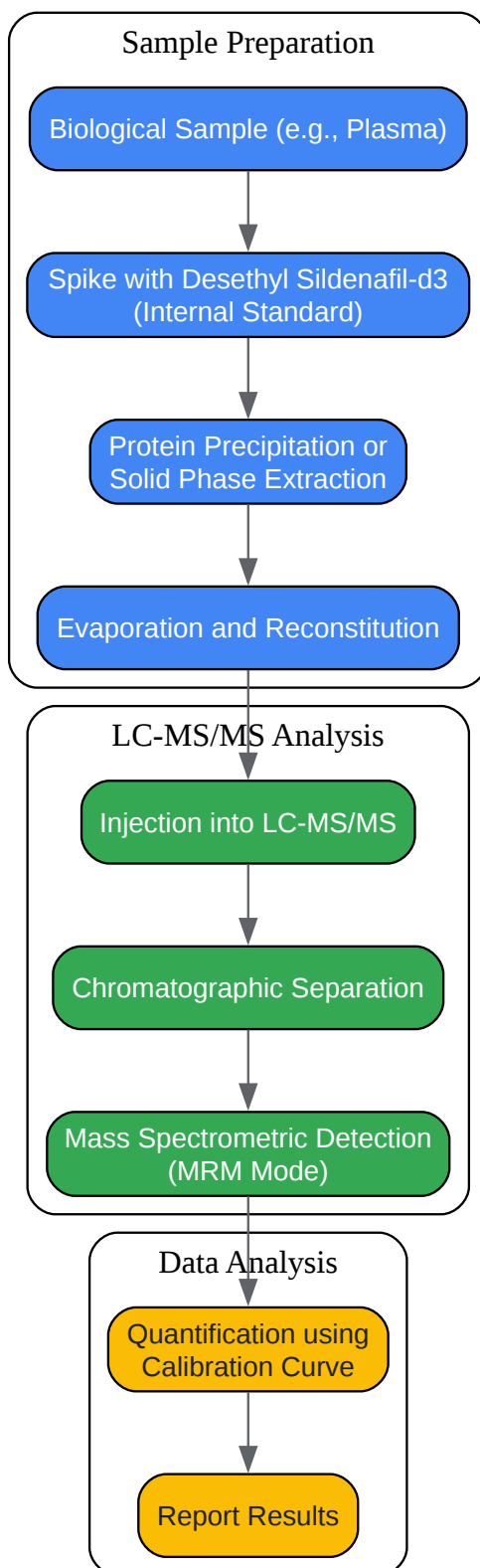


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Sildenafil Metabolic Pathway

Experimental Protocols: Quantification of Sildenafil using Desethyl Sildenafil-d3

The use of a stable isotope-labeled internal standard like **Desethyl Sildenafil-d3** is a gold standard for quantitative bioanalysis.^{[6][7]} Below is a generalized experimental workflow for the quantification of sildenafil in a biological matrix (e.g., plasma) using LC-MS/MS.



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LC-MS/MS Quantification Workflow

A detailed protocol for the analysis of sildenafil and its N-desmethyl metabolite in human plasma has been established, often employing a simple protein precipitation extraction and a C18 column for chromatographic separation with gradient elution.[8][9] Quantification is typically achieved using multiple reaction monitoring (MRM) mode, tracking specific precursor-to-product ion transitions for both the analyte and the internal standard.[8][9]

Typical LC-MS/MS Parameters:

While specific parameters should be optimized for the instrument in use, a general starting point is provided below.

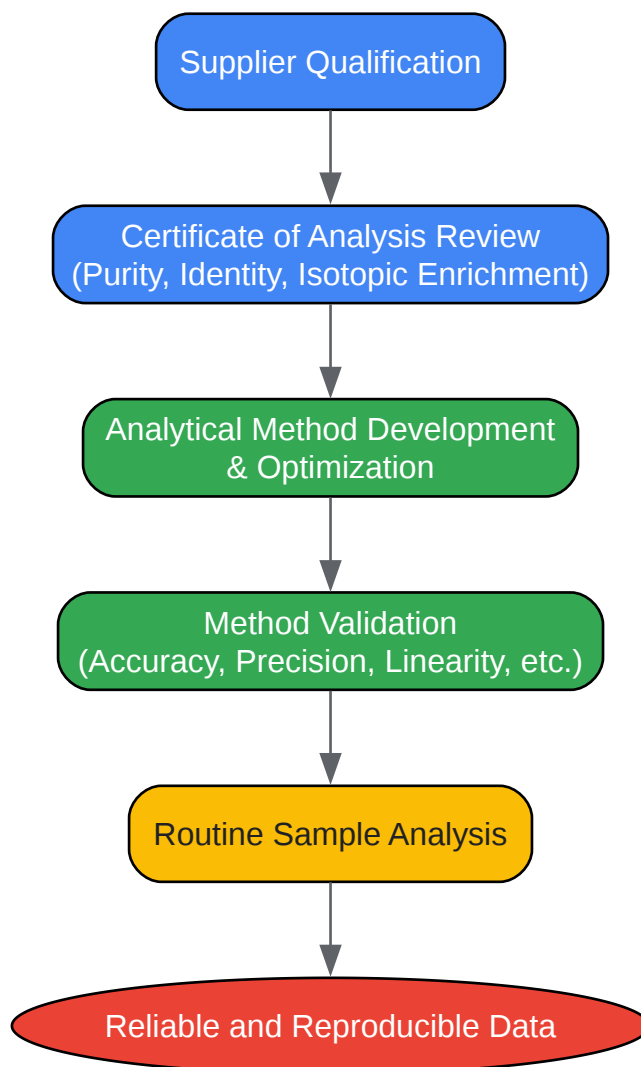
Parameter	Typical Setting
LC Column	C18 (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Sildenafil: e.g., m/z 475.2 -> 283.2Desethyl Sildenafil: e.g., m/z 461.2 -> 283.2Desethyl Sildenafil-d3: e.g., m/z 464.2 -> 283.2

Quality Control and Method Validation

The quality of the **Desethyl Sildenafil-d3** reference standard is critical for the validity of analytical data. Suppliers typically provide a Certificate of Analysis detailing the identity and purity of the material, determined by methods such as High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS). Isotopic purity is confirmed by MS.

When developing and validating a bioanalytical method using **Desethyl Sildenafil-d3**, it is essential to assess parameters such as linearity, accuracy, precision, selectivity, and stability according to regulatory guidelines.

The logical relationship for ensuring the quality and proper use of the reference standard is depicted below.



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Quality Assurance Workflow

In conclusion, **Desethyl Sildenafil-d3** is an indispensable tool for researchers in the fields of drug metabolism, pharmacokinetics, and clinical pharmacology. The selection of a reputable supplier and the adherence to rigorous analytical methodologies are crucial for generating high-quality, reliable data. This guide provides a foundational understanding to aid in the effective procurement and application of this essential reference standard.

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